

Safe Disposal of RRD-251: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: RRD-251

Cat. No.: B1218802

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Researchers and drug development professionals handling **RRD-251** are advised to adhere to stringent safety protocols for its disposal to mitigate potential environmental and health risks. **RRD-251** hydrochloride is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. Proper disposal is crucial to ensure the safety of personnel and the environment.

Quantitative Data Summary

While comprehensive physical and chemical property data for **RRD-251** is not readily available, the following table summarizes its key chemical identifiers.

Property	Value
Chemical Name	RRD-251 hydrochloride
CAS Number	72214-67-6[1]
Molecular Formula	C8H9Cl3N2S[1][2]
Molecular Weight	271.584 g/mol [1]
Appearance	Solid[1]
Storage Temperature	-20°C (powder) or -80°C (in solvent)[1]

Disposal Procedures

The primary directive for the disposal of **RRD-251** is to "Dispose of contents/ container to an approved waste disposal plant"[1]. The following step-by-step procedure should be followed to ensure compliance and safety.

Step 1: Personal Protective Equipment (PPE)

Before handling **RRD-251** for disposal, ensure you are wearing the appropriate PPE:

- Eye Protection: Safety goggles with side-shields[1].
- Hand Protection: Protective gloves[1].
- Skin and Body Protection: Impervious clothing to prevent skin contact[1].
- Respiratory Protection: A suitable respirator should be used, especially when handling the powder form, to avoid inhalation[1].

Step 2: Waste Collection

- Solid Waste: Collect any solid **RRD-251**, including empty vials and contaminated consumables (e.g., weighing paper, pipette tips), in a clearly labeled, sealed container.
- Liquid Waste: Solutions containing **RRD-251** should be collected in a separate, sealed, and clearly labeled waste container. Do not mix with other chemical waste streams unless compatibility is confirmed.
- Spillage: In case of a spill, collect the spillage and place it in the designated waste container[1]. Wash the affected area thoroughly after handling[1].

Step 3: Labeling and Storage of Waste

- Clearly label the waste container with "Hazardous Waste," "**RRD-251**," and the appropriate hazard symbols (e.g., harmful, environmentally hazardous).
- Store the sealed waste container in a designated, secure area away from incompatible materials such as strong acids/alkalis and strong oxidizing/reducing agents[1].

Step 4: Final Disposal

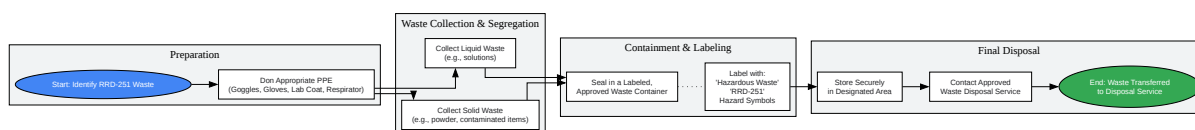
- Arrange for the collection of the hazardous waste by a licensed and approved waste disposal company.
- Provide the waste disposal company with the Safety Data Sheet (SDS) for **RRD-251** to ensure they have all the necessary information for safe handling and disposal.
- Never dispose of **RRD-251** down the drain or in regular trash, as it is very toxic to aquatic life^[1].

Experimental Protocols

No detailed experimental protocols for the disposal of **RRD-251** were found in the provided search results. The recommended procedure is to engage a professional waste disposal service.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **RRD-251**.



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Caption: Logical workflow for the proper disposal of **RRD-251**.

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References

- 1. RRD-251 hydrochloride|72214-67-6|MSDS [dcchemicals.com]
- 2. medkoo.com [medkoo.com]
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